

Application Notes and Protocols: Preparing Tenovin-1 Stock Solution with DMSO

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Compound of Interest

Compound Name: Tenovin-1

Cat. No.: B1683892

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tenovin-1 is a cell-permeable small molecule that functions as a potent activator of the tumor suppressor protein p53. It exerts its effects through the inhibition of the NAD⁺-dependent protein deacetylating activities of Sirtuin-1 (SirT1) and Sirtuin-2 (SirT2).^{[1][2]} This inhibition prevents the MDM2-mediated ubiquitination and subsequent degradation of p53, leading to p53 accumulation and the induction of apoptosis in p53-expressing tumor cells.^{[1][3]} Additionally, **Tenovin-1** has been identified as an inhibitor of dihydroorotate dehydrogenase (DHODH).^{[1][3]} These application notes provide a detailed protocol for the preparation of a **Tenovin-1** stock solution using dimethyl sulfoxide (DMSO) as a solvent, along with guidelines for its storage and use in cell-based assays.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for **Tenovin-1**.

Table 1: Chemical and Physical Properties of **Tenovin-1**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₃ N ₃ O ₂ S	[1]
Molecular Weight	369.48 g/mol	[1]
CAS Number	380315-80-0	[1]
Appearance	White to off-white solid	
Solubility in DMSO	Up to 250 mg/mL (676.62 mM)	[1]
Purity	≥98% (HPLC)	[4]

Table 2: Recommended Storage and Stability of **Tenovin-1** Solutions

Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	Up to 3 years	[1]
DMSO Stock Solution	-20°C	Up to 1 month	[1]
DMSO Stock Solution	-80°C	Up to 1 year	[1]

Note: To ensure the longevity of the stock solution, it is highly recommended to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles.[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Tenovin-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tenovin-1** in DMSO.

Materials:

- **Tenovin-1** powder (e.g., ≥98% purity)
- Anhydrous or fresh Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile filter tips

Safety Precautions:

- **Tenovin-1** is a bioactive compound. Handle with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Handle with care.

Procedure:

- Equilibration: Allow the vial of **Tenovin-1** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out 3.70 mg of **Tenovin-1** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
 - Calculation: To prepare a 10 mM (0.010 mol/L) solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 369.48 \text{ g/mol} = 3.6948 \text{ mg} \approx 3.70 \text{ mg for 1 mL.}$
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Tenovin-1** powder.
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) or brief sonication can be used to aid

dissolution if precipitation is observed.[\[3\]](#)[\[5\]](#)

- Aliquoting and Storage: Aliquot the 10 mM **Tenovin-1** stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile cryovials. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Protocol 2: General Cell-Based Assay Using Tenovin-1

This protocol provides a general workflow for treating cultured cells with **Tenovin-1** to assess its biological activity.

Materials:

- Cultured cells of interest (e.g., MCF-7, HCT116)[\[1\]](#)
- Complete cell culture medium
- **Tenovin-1** stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Multi-well cell culture plates
- Reagents for the desired downstream analysis (e.g., MTT reagent for viability, Annexin V/PI for apoptosis)

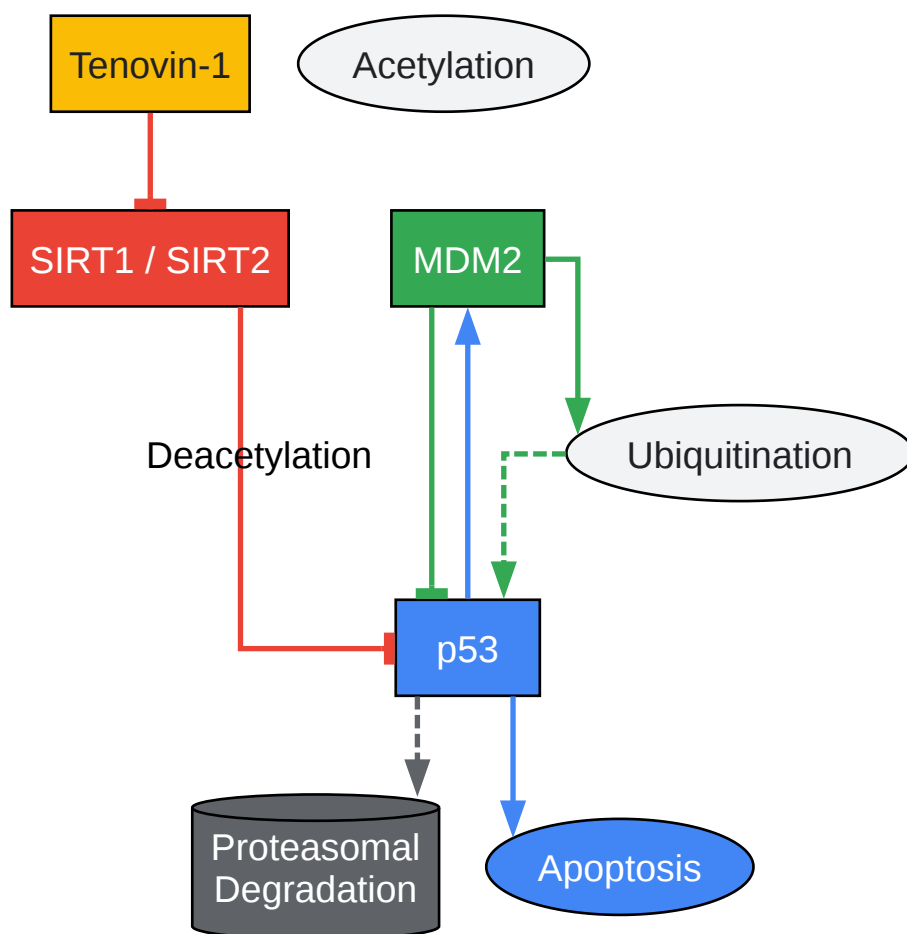
Procedure:

- Cell Seeding: Seed the cells in a multi-well plate at a density that will ensure they are in the exponential growth phase at the time of treatment. Incubate overnight under standard conditions (e.g., 37°C, 5% CO₂).
- Preparation of Working Solution: On the day of treatment, thaw an aliquot of the 10 mM **Tenovin-1** stock solution. Prepare serial dilutions in complete cell culture medium to achieve the desired final concentrations. A common working concentration for **Tenovin-1** is 10 µM.[\[1\]](#)
[\[2\]](#)

- Example Dilution for 10 μ M: To prepare 1 mL of 10 μ M working solution from a 10 mM stock, add 1 μ L of the stock solution to 999 μ L of culture medium (a 1:1000 dilution).
- Vehicle Control: Prepare a vehicle control by diluting the DMSO to the same final concentration as in the highest concentration of **Tenovin-1** treatment (e.g., 0.1% DMSO).
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the various concentrations of **Tenovin-1** or the vehicle control.
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours), depending on the specific assay and cell type. A 48-hour treatment is often used for cell death assays.^[2]
- Downstream Analysis: Following incubation, perform the desired analysis to assess the effects of **Tenovin-1**. This may include:
 - Cell Viability/Proliferation: MTT, WST-1, or CellTiter-Glo® assays.
 - Apoptosis: Annexin V/Propidium Iodide staining followed by flow cytometry, or caspase activity assays.
 - Protein Analysis: Western blotting to detect changes in p53, acetylated p53, or other target proteins.

Mandatory Visualizations

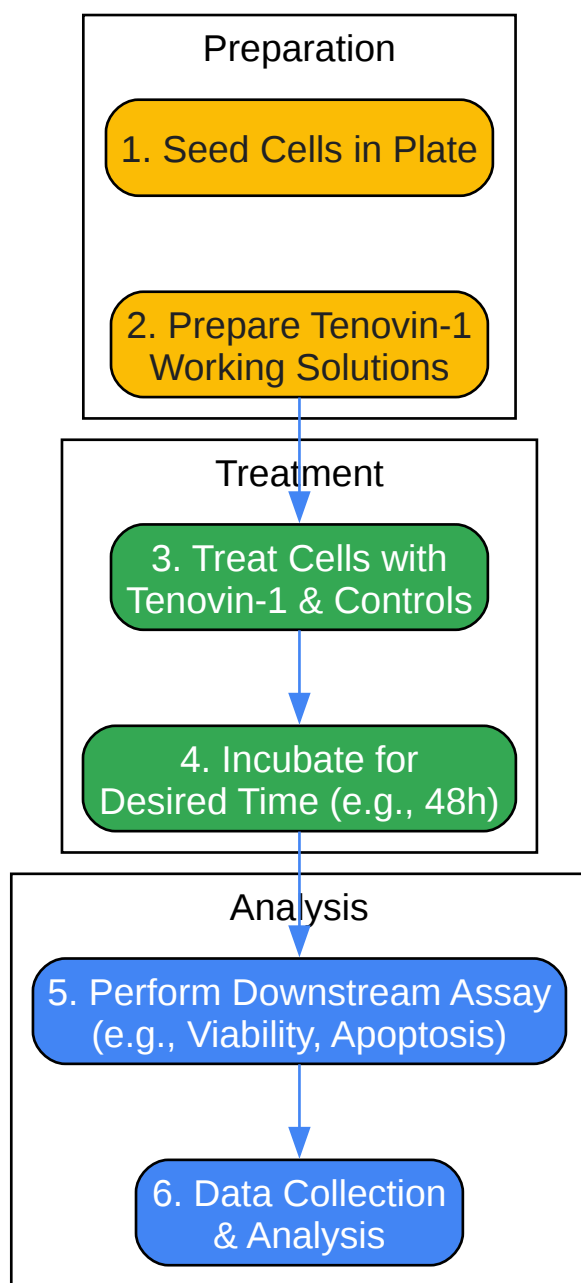
Signaling Pathway of Tenovin-1 Action



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Caption: **Tenovin-1** inhibits SIRT1/SIRT2, stabilizing p53 and promoting apoptosis.

Experimental Workflow for Cell-Based Assays



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Caption: Workflow for evaluating the biological effects of **Tenovin-1** in cell culture.

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